

4-Fluoro-3-phenylbenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-Fluoro-3-phenylbenzaldehyde

Cat. No.: B1341145

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An In-Depth Technical Guide on 4-Fluoro-3-phenylbenzaldehyde

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of novel compounds is paramount. This document provides a concise technical overview of **4-Fluoro-3-phenylbenzaldehyde**, focusing on its molecular formula and weight.

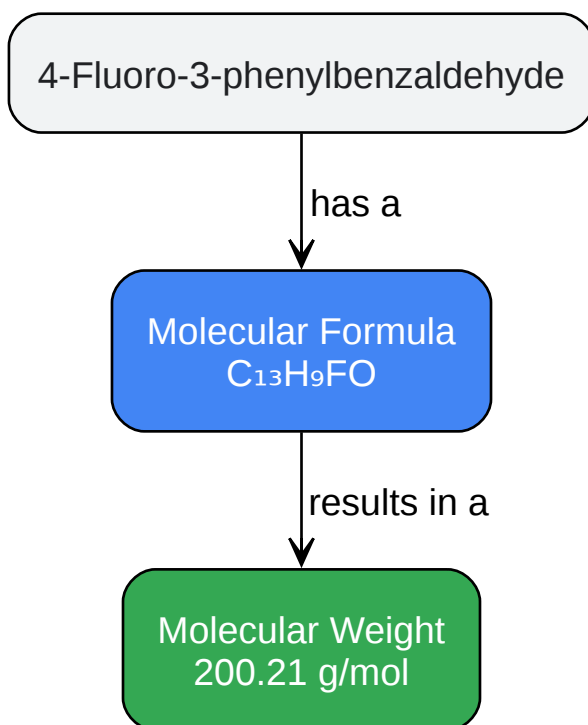
Physicochemical Data Summary

The core identifying characteristics of **4-Fluoro-3-phenylbenzaldehyde** are presented below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value
Molecular Formula	C ₁₃ H ₉ FO
Molecular Weight	200.21 g/mol

Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this direct correlation.



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